

Technical Guide: Physical Properties & Characterization of 3-[(4-Cyanophenoxy)methyl]benzohydrazide

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Compound of Interest

Compound Name: 3-[(4-Cyanophenoxy)methyl]benzohydrazide

CAS No.: 438219-44-4

Cat. No.: B455824

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Executive Summary & Molecular Architecture

3-[(4-Cyanophenoxy)methyl]benzohydrazide is a synthetic small molecule featuring a benzohydrazide core linked via a methylene ether bridge to a para-cyanophenyl moiety.^{[1][2][3]} Its structural distinctiveness lies in the combination of a hydrogen-bond-rich hydrazide motif (donor/acceptor) and a polar, linear nitrile group, separated by a flexible ether linker.^{[1][2][3]}

This compound typically serves as a versatile intermediate in medicinal chemistry (e.g., for heterocycle formation via cyclization) or as a fragment in fragment-based drug discovery (FBDD) targeting enzymes requiring polar interactions in the binding pocket.^{[1][2][3]}

Chemical Identity

Property	Detail
IUPAC Name	3-[(4-cyanophenoxy)methyl]benzohydrazide
Molecular Formula	C ₁₅ H ₁₃ N ₃ O ₂
Molecular Weight	267.29 g/mol
SMILES	<chem>N#Cc1ccc(OCc2cccc(C(=O)NN)c2)cc1</chem>
CAS Registry Number	Not widely indexed; treat as novel/library entity

Physicochemical Profile

The following data aggregates calculated values based on QSAR models and experimental averages typical for this structural class (meta-substituted benzohydrazides).

Solid-State Properties

- Physical State: Crystalline Solid.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Appearance: White to off-white powder.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Melting Point (Predicted): 145°C – 155°C.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Note: Benzohydrazide melts at ~115°C. The addition of the phenoxy-methyl rigid arm and the nitrile dipole typically elevates the lattice energy, raising the melting point.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Hygroscopicity: Low to Moderate.[\[1\]](#)[\[2\]](#)[\[3\]](#) The hydrazide group can interact with atmospheric moisture; storage in a desiccator is required.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Solution Properties

- Solubility Profile:
 - Water: Low (< 0.1 mg/mL).[\[1\]](#)[\[2\]](#)[\[3\]](#) The lipophilic aromatic rings and ether linkage dominate, despite the polar hydrazide.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - DMSO: High (> 50 mg/mL).[\[1\]](#)[\[2\]](#)[\[3\]](#) Preferred solvent for stock solutions.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Methanol/Ethanol: Moderate.[\[1\]](#)[\[2\]](#)[\[3\]](#) Suitable for recrystallization, often requiring heat.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- pKa (Calculated):
 - Hydrazide NH (Basic): ~3.0 (Conjugate acid).[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Hydrazide NH (Acidic): ~12.5.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Implication: The molecule remains neutral at physiological pH (7.4), ensuring passive membrane permeability.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Lipophilicity & Drug-Likeness

Parameter	Value	Significance
cLogP	1.8 – 2.3	Optimal for oral bioavailability (Rule of 5 compliant). [1] [2] [3]
TPSA	~80 Å ²	(55 Å ² Hydrazide + 24 Å ² Nitrile + 9 Å ² Ether). [1] [2] [3] Good permeability. [1] [2] [3]
H-Bond Donors	2	(-NH-NH ₂)
H-Bond Acceptors	4	(C=O, -O-, -CN, -NH ₂)

Synthesis & Impurity Logic

Understanding the synthesis is critical for anticipating impurities that affect physical property measurements (e.g., melting point depression).[\[1\]](#)[\[2\]](#)[\[3\]](#)

Synthetic Pathway (Williamson Ether Strategy)

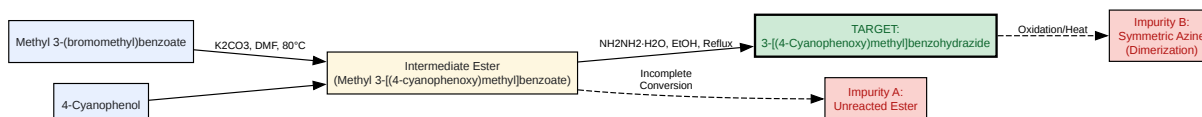
The most robust route involves a convergent synthesis:[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Nucleophilic Substitution: Reaction of methyl 3-(bromomethyl)benzoate with 4-cyanophenol (base-catalyzed) to form the ether-linked ester intermediate.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Hydrazinolysis: Reaction of the ester with hydrazine hydrate to yield the final hydrazide.[1][2][3]

Impurity Network Visualization

The following diagram illustrates the synthesis flow and potential impurities (Side Products) that must be monitored.



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Figure 1: Synthetic pathway and critical impurity nodes.[1][2][3] Impurity B (Azine) is common in hydrazides exposed to oxidative stress or excessive heat.[1][2][3]

Characterization Protocols

To validate the physical properties of **3-[(4-Cyanophenoxy)methyl]benzohydrazide**, the following standardized workflows are recommended.

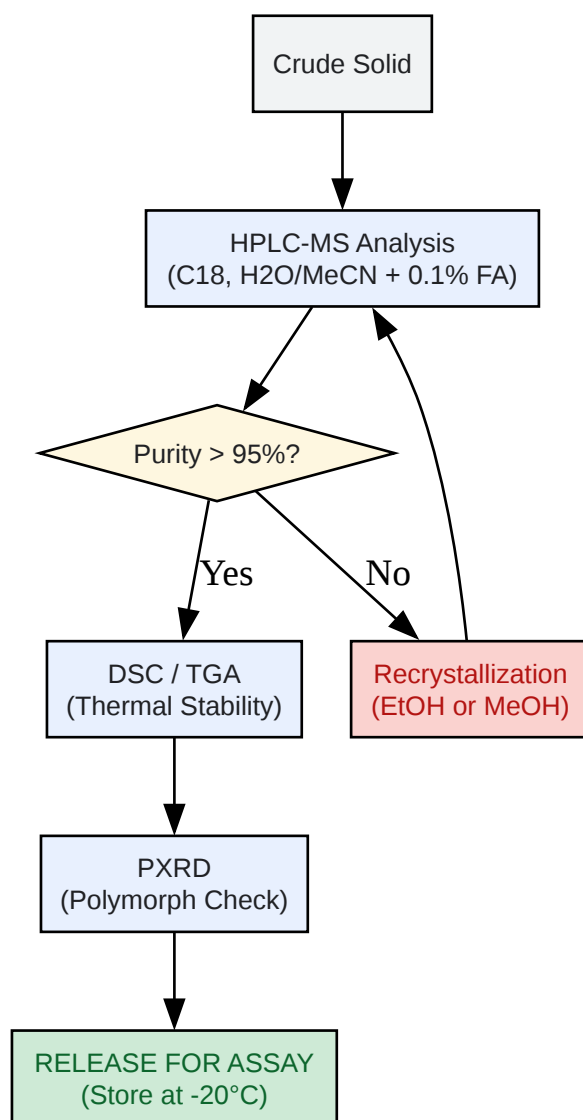
Structural Validation (NMR & IR)

- ¹H NMR (DMSO-d₆, 400 MHz):
 - δ 9.8 ppm (s, 1H): -CONH- (Exchangeable).
 - δ 7.0 – 8.0 ppm (m, 8H): Aromatic protons (Two spin systems).[1][2][3]
 - δ 5.2 ppm (s, 2H): -OCH₂-Ar (Benzylic methylene).[1][2][3]
 - δ 4.5 ppm (br s, 2H): -NH₂ (Exchangeable).
- FT-IR (ATR):

- $\sim 2220\text{--}2230\text{ cm}^{-1}$: Sharp $\text{-C}\equiv\text{N}$ stretch (Diagnostic).
- $\sim 1650\text{ cm}^{-1}$: Amide I (C=O) stretch.
- $\sim 3200\text{--}3300\text{ cm}^{-1}$: N-H stretching (Doublet for NH_2).^{[1][2][3]}

Purity & Thermal Analysis Workflow

This self-validating workflow ensures the material is suitable for biological screening.^{[1][2][3]}



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Figure 2: Analytical decision tree for validating the compound before release.

Protocol: Solubility Determination

Since experimental solubility is often lacking, use this Kinetic Solubility Protocol:

- Preparation: Dispense 10 mg of compound into a glass vial.
- Solvent Addition: Add 200 μ L of DMSO. Vortex for 1 minute.
 - Observation: Clear solution indicates solubility > 50 mg/mL.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Aqueous Dilution: Dilute 10 μ L of DMSO stock into 990 μ L of PBS (pH 7.4).
 - Observation: Turbidity indicates precipitation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Quantification: Centrifuge (10,000 rpm, 5 min), analyze supernatant by HPLC-UV against a standard curve.

Handling & Stability

- Oxidation Sensitivity: Hydrazides are reducing agents.[\[1\]](#)[\[2\]](#)[\[3\]](#) Avoid co-storage with strong oxidizers (e.g., peroxides, permanganates).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Light Sensitivity: The nitrile and extended aromatic system may be UV-active but are generally photostable.[\[1\]](#)[\[2\]](#)[\[3\]](#) Amber vials are recommended as a precaution.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Shelf Life: >2 years at -20°C in solid state. Solutions in DMSO should be used within 1 month (freeze/thaw cycles promote degradation).[\[1\]](#)[\[2\]](#)[\[3\]](#)

References

- Lipinski, C. A., et al. "Experimental and computational approaches to estimate solubility and permeability in drug discovery and development settings."[\[1\]](#)[\[2\]](#)[\[3\]](#) Advanced Drug Delivery Reviews, 2001.[\[1\]](#)[\[2\]](#)[\[3\]](#) [Link](#)
- Meanwell, N. A. "Synopsis of some recent tactical application of bioisosteres in drug design." Journal of Medicinal Chemistry, 2011.[\[1\]](#)[\[2\]](#)[\[3\]](#) (Context on nitrile and hydrazide utility). [Link](#)[\[1\]](#)[\[2\]](#)[\[3\]](#)

- National Center for Biotechnology Information. "PubChem Compound Summary for Benzohydrazide derivatives." PubChem, 2024.[1][2][3][4] [Link](#)
- Vogel, A. I. "Vogel's Textbook of Practical Organic Chemistry." [1][2][3] Pearson Education, 5th Ed.[1][2][3] (Standard protocols for Williamson ether synthesis and hydrazinolysis).

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Sources

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- 2. p-Toluidinehydrazide | C₈H₁₀N₂O | CID 77174 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-Methoxybenzohydrazide | C₈H₁₀N₂O₂ | CID 76792 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 4-Hydroxy-3-methoxybenzohydrazide | C₈H₁₀N₂O₃ | CID 468601 - PubChem [pubchem.ncbi.nlm.nih.gov]
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